# 1-Ethynylcyclopropanamine Hydrochloride: Structure Elucidation & Technical Guide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-Ethynylcyclopropanamine hydrochloride* |
| *CAS No.:* | *1268810-17-8* |
| *Cat. No.:* | *B1381343* |

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## Executive Summary

**1-Ethynylcyclopropanamine hydrochloride** (CAS: 1268810-17-8) is a high-value pharmacophore used in the design of irreversible inhibitors for flavin-dependent amine oxidases, specifically Lysine-Specific Demethylase 1 (LSD1/KDM1A).[1] Its structure combines a strained cyclopropane ring with a reactive terminal alkyne and a primary amine.

The structural elucidation of this compound presents unique challenges due to the geminal disubstitution (1,1-substitution) on the cyclopropane ring, which creates a highly symmetric yet strained system. This guide provides a definitive protocol for validating its identity, purity, and solid-state form.

## Chemical Identity & Physicochemical Properties[1] [2]

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| Property | Specification |
|---|---|
| IUPAC Name | 1-Ethynylcyclopropan-1-amine hydrochloride |
| Formula | $C_5H_8ClN$ ($C_5H_7N$[2] · HCl) |
| Molecular Weight | 117.58 g/mol |
| Appearance | White to off-white crystalline solid |
| Solubility | Soluble in DMSO, Methanol, Water; Insoluble in non-polar solvents |
| Chirality | Achiral (Possesses a plane of symmetry σ passing through C1) |
| Melting Point | 185–186 °C (Decomposition) |

# Structural Elucidation Strategy

The validation of 1-ECP·HCl requires a multi-modal approach to confirm the integrity of the strained ring and the presence of the alkyne "warhead."

## Mass Spectrometry (HRMS)

Objective: Confirm elemental composition and salt stoichiometry.

- Method: ESI-TOF (Positive Mode).
- Observation:
  - $[M+H]^+$ Peak: Calculated m/z for $C_5H_8N^+$: 82.0651.
  - Fragmentation: Loss of $NH_3$ (17 Da) to form the ethynylcyclopropyl cation (m/z ~65), followed by ring opening.
  - Anion Detection: In negative mode or via silver nitrate precipitation test to confirm Chloride ($Cl^-$).

## Infrared Spectroscopy (FT-IR)

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Objective: Identify functional groups and salt formation.

- Diagnostic Bands:
  - 3200–3300 $cm^{-1}$: ≡C–H stretch (Sharp, strong).
  - 2800–3000 $cm^{-1}$: N–H stretching (Broad, indicative of ammonium $–NH_3^+$).
  - 2100–2250 $cm^{-1}$: C≡C stretch (Weak to medium, characteristic of terminal alkynes).
  - 1010–1050 $cm^{-1}$: Cyclopropane ring deformation (Ring breathing mode).

## Nuclear Magnetic Resonance (NMR)

This is the primary tool for structural proof. The molecule has

symmetry, making the two methylene groups of the cyclopropane ring chemically equivalent but magnetically distinct (AA'BB' system).

### 1H NMR (400 MHz, DMSO-$d_6$)

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| Shift (δ ppm) | Multiplicity | Integral | Assignment | Structural Insight |
|---|---|---|---|---|
| 8.80 – 9.10 | Broad Singlet | 3H | $–NH_3^+$ | Ammonium protons; exchangeable with $D_2O$. |
| 3.65 | Singlet | 1H | –C≡C–H | Acetylenic proton. Chemical shift is distinct from alkene protons. |
| 1.35 – 1.45 | Multiplet | 2H | Ring $–CH_2–$ (cis) | Protons on C2/C3 cis to the amine group. |
| 1.15 – 1.25 | Multiplet | 2H | Ring $–CH_2–$ (trans) | Protons on C2/C3 trans to the amine group. |

Note: The methylene protons appear as complex multiplets due to geminal and vicinal coupling in the rigid ring system.

### 13C NMR (100 MHz, DMSO-$d_6$)

| Shift (δ ppm) | Carbon Type | Assignment |
|---|---|---|
| 78.5 | Quaternary | Internal Alkyne (–C≡CH) |
| 76.2 | CH | Terminal Alkyne (–C≡CH) |
| 32.4 | Quaternary | C1 (Ipso carbon) |
| 13.8 | $CH_2$ | C2 and C3 (Ring carbons) |

## X-Ray Crystallography (Single Crystal)

For definitive proof of the hydrochloride salt lattice and ring strain parameters:

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- Space Group: Likely $P2_1/c$ or Pbca (Centrosymmetric, as the molecule is achiral).
- Key Parameter: The C1–C2 and C1–C3 bond lengths will be shorter (approx. 1.48–1.50 Å) than standard alkanes due to the high s-character of the cyclopropane bonds.

## Synthesis & Impurity Profile

Understanding the synthesis aids in identifying impurities. The most common route involves the Curtius Rearrangement of 1-ethynylcyclopropanecarboxylic acid derivatives.

Common Impurities:

- 1-Ethylcyclopropanamine: Result of over-reduction of the alkyne.
- Ring-Opened Byproducts: Formed via acid-catalyzed cleavage of the cyclopropane ring during HCl salt formation (e.g., 4-chloropent-4-en-1-amine).
- Urea Derivatives: Byproducts from incomplete hydrolysis of the isocyanate intermediate in the Curtius rearrangement.

## Mechanistic Relevance (LSD1 Inhibition)

1-ECP·HCl serves as a "suicide substrate" or mechanism-based inhibitor.

- Recognition: The amine mimics the lysine ε-amino group of the histone substrate (H3K4).
- Oxidation: The FAD cofactor in LSD1 oxidizes the amine to an imine intermediate.
- Ring Opening/Adduct Formation: The radical or cation intermediate triggers the opening of the strained cyclopropane ring, which then covalently attacks the FAD cofactor (typically at N5 or C4a), permanently disabling the enzyme.

## Visualization: Structural Elucidation Workflow

The following diagram outlines the logical flow for certifying the structure of 1-ECP·HCl, moving from crude synthesis to a validated reference standard.

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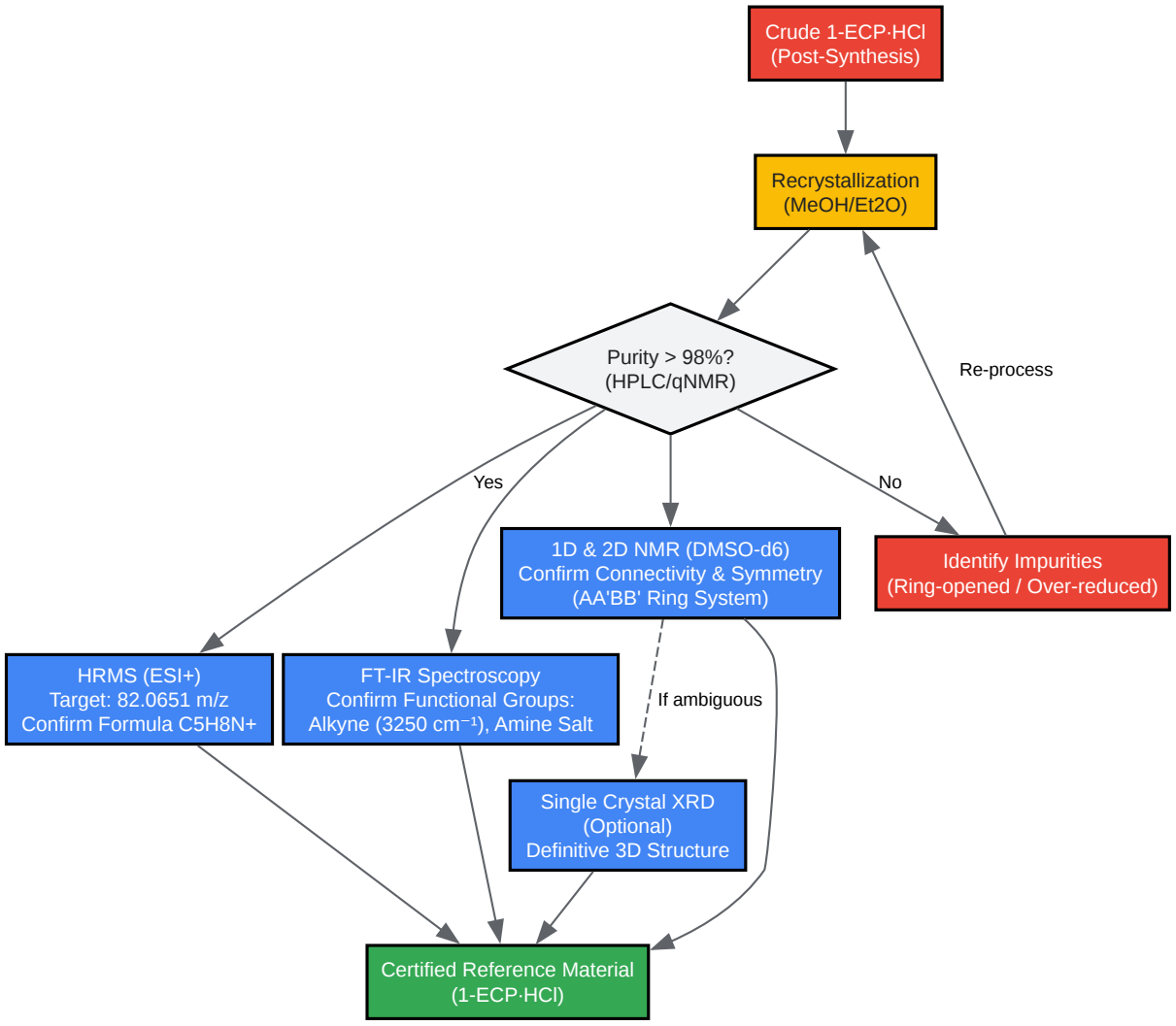


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Caption: Logical workflow for the structural validation of 1-Ethynylcyclopropanamine HCl, ensuring exclusion of ring-opened impurities.

# Experimental Protocol: Characterization Workflow

## Step 1: Sample Preparation

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Dissolve 10 mg of 1-ECP·HCl in 0.6 mL of DMSO-$d_6$. Avoid $CDCl_3$ if the salt is hygroscopic or sparingly soluble. Ensure the NMR tube is free of paramagnetic impurities.

## Step 2: 1H NMR Acquisition

- Pulse Sequence: Standard proton with 30° pulse angle.
- Scans: 16–64 scans to ensure high S/N ratio for the small ring protons.
- Processing: Apply exponential multiplication (LB = 0.3 Hz). Phase manually to resolve the AA'BB' splitting pattern of the cyclopropane protons.

## Step 3: Chloride Content Titration (Validation)

To confirm the hydrochloride salt form (and rule out partial salts):

- Dissolve 50 mg in deionized water.
- Titrate with 0.1 M $AgNO_3$ using potassium chromate as an indicator (Mohr's method) or potentiometric titration.
- Target: 1 equivalent of $Cl^-$ (approx. 30.1% by weight).

## References

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- Styrenylcyclopropylamine Inhibitors: Hollebecque, A., et al. "Design and Synthesis of Styrenylcyclopropylamine LSD1 Inhibitors." Journal of Medicinal Chemistry, 2018.

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## Sources

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- To cite this document: BenchChem. [1-Ethynylcyclopropanamine Hydrochloride: Structure Elucidation & Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1381343/docs#1-ethynylcyclopropanamine-hydrochloride-structure-elucidation-technical-guide]

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